

Synonyms and alternative names for 2-Hexylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hexylpyridine

Cat. No.: B072077

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An In-depth Technical Guide to 2-Hexylpyridine

This technical guide provides a comprehensive overview of **2-Hexylpyridine**, including its nomenclature, physicochemical properties, and relevant experimental protocols. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Nomenclature and Identification

2-Hexylpyridine is a substituted pyridine derivative. A comprehensive list of its synonyms, alternative names, and chemical identifiers are provided below.

Identifier Type	Identifier	Source
IUPAC Name	2-hexylpyridine	[1]
Systematic Name	Pyridine, 2-hexyl-	[1]
CAS Number	1129-69-7	[1][2]
EC Number	214-454-4	[3]
InChI	InChI=1S/C11H17N/c1-2-3-4-5-8-11-9-6-7-10-12-11/h6-7,9-10H,2-5,8H2,1H3	[1][2]
InChIKey	NZLJDTKLZIMONR-UHFFFAOYSA-N	[1][2]
SMILES	<chem>CCCCCCC1=CC=CC=N1</chem>	[1]
Molecular Formula	C11H17N	[2]
Synonyms & Other Names	2-(n-Hexyl)pyridine, Pyridine, 2-(n-hexyl)-, 2-C6H13(c-C5H4N)	[1][2][3]

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **2-Hexylpyridine**.

Property	Value	Source
Molecular Weight	163.26 g/mol	[1]
Appearance	Colorless to pale yellow clear liquid (est.)	[4]
Assay	95.00 to 100.00 %	[4]
Specific Gravity	0.89200 to 0.90200 @ 25.00 °C	[4]
Refractive Index	1.48000 to 1.49000 @ 20.00 °C	[4]
Boiling Point	100 °C @ 0.1 Torr	[3]
Flash Point	164.00 °F TCC (73.33 °C)	[4]
Water Solubility	Slightly soluble in water	[3]
Topological Polar Surface Area	12.9 Å ²	[3]
XLogP3	3.4	[3]
Hydrogen Bond Acceptor Count	1	[3]
Rotatable Bond Count	5	[3]

Experimental Protocols

While specific experimental protocols for **2-Hexylpyridine** are not extensively detailed in the available literature, methodologies for a closely related compound, 2-(5-Methylhexyl)pyridine, can be adapted. These protocols provide a solid foundation for the synthesis, purification, and analysis of **2-Hexylpyridine**.

Synthesis via Deprotonation and Alkylation of 2-Picoline

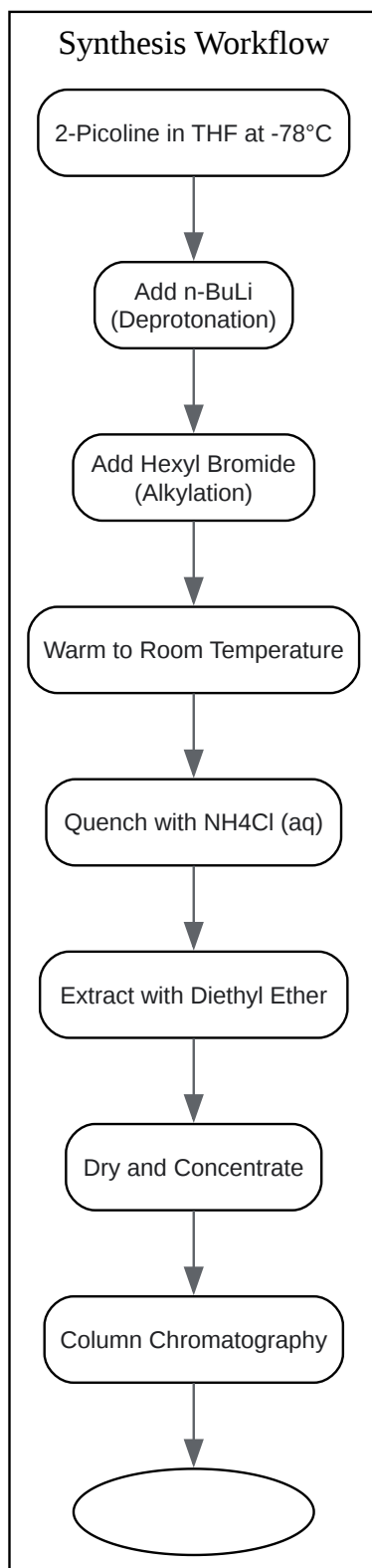
This classical and cost-effective method involves the deprotonation of 2-picoline followed by nucleophilic substitution with an appropriate alkyl halide.[5]

Materials:

- 2-Picoline (2-methylpyridine)
- n-Butyllithium (n-BuLi) or Lithium diisopropylamide (LDA)
- Hexyl bromide
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride
- Diethyl ether
- Anhydrous sodium sulfate
- Silica gel for column chromatography

Procedure:

- To a solution of 2-picoline (1.0 eq) in anhydrous THF at -78 °C under an inert atmosphere, add n-butyllithium (1.05 eq) dropwise.
- Stir the resulting deep red solution at -78 °C for 1 hour.
- Add a solution of hexyl bromide (1.1 eq) in anhydrous THF dropwise.
- Allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- Quench the reaction with saturated aqueous ammonium chloride.
- Extract the mixture with diethyl ether (3x).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to yield **2-Hexylpyridine**.



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Synthesis of **2-Hexylpyridine** via Deprotonation and Alkylation.

Purification Protocol

A two-stage purification process involving liquid-liquid extraction followed by column chromatography is recommended for obtaining high-purity **2-Hexylpyridine**.^[6]

Part 1: Liquid-Liquid Extraction

Materials:

- Crude **2-Hexylpyridine**
- Dichloromethane (DCM)
- 1 M Hydrochloric acid (HCl)
- 1 M Sodium hydroxide (NaOH)
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve the crude product in DCM.
- Wash with 1 M HCl to remove basic impurities.
- Wash with 1 M NaOH to remove acidic impurities.
- Wash with brine to remove residual water and salts.
- Dry the organic layer with anhydrous Na_2SO_4 .
- Filter and concentrate the solvent.

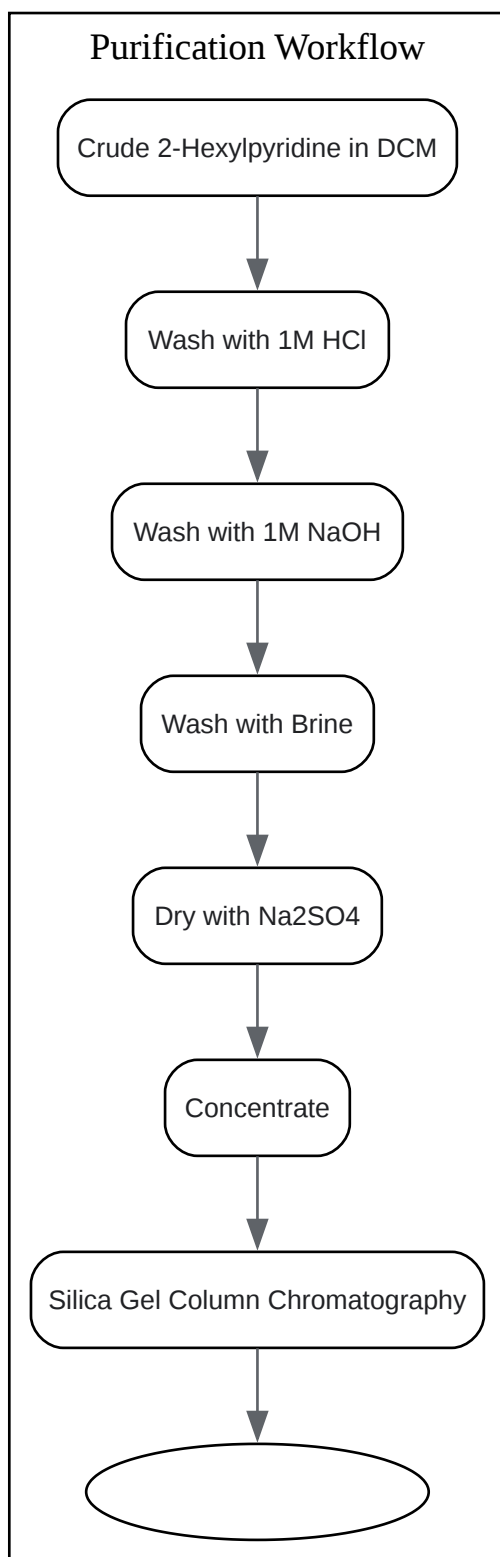
Part 2: Silica Gel Column Chromatography

Materials:

- Partially purified **2-Hexylpyridine**
- Silica gel (60 Å, 230-400 mesh)
- Hexanes
- Ethyl acetate

Procedure:

- Prepare a silica gel column with a slurry of silica in hexanes.
- Load the partially purified product onto the column.
- Elute with a gradient of ethyl acetate in hexanes, starting with a low polarity mixture.
- Collect fractions and monitor by Thin Layer Chromatography (TLC).
- Combine the pure fractions and evaporate the solvent.



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Purification workflow for **2-Hexylpyridine**.

Analytical Methods

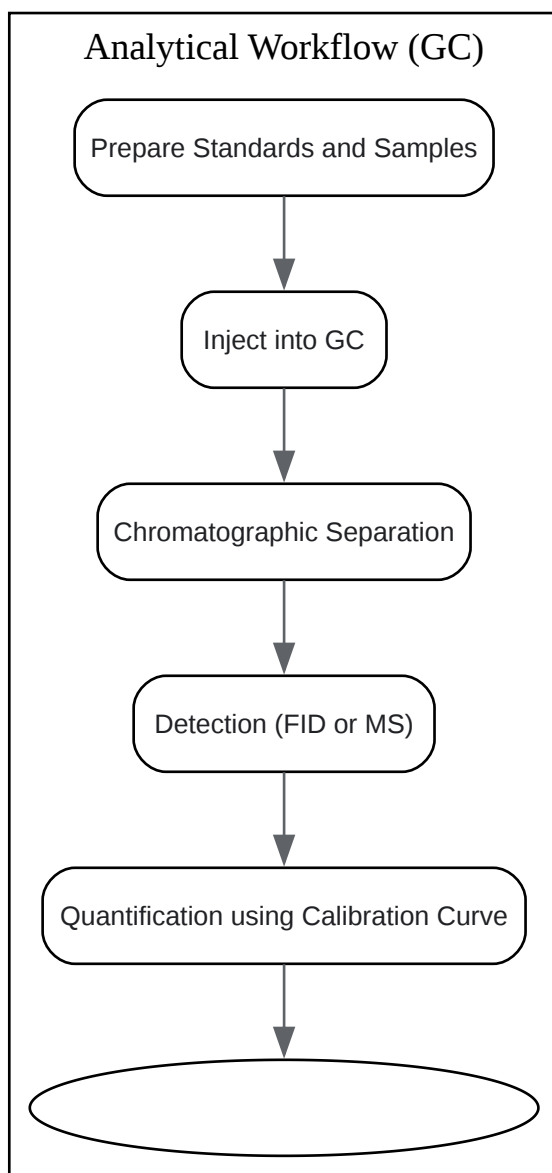
Gas Chromatography (GC) is a suitable technique for the analysis of the volatile compound **2-Hexylpyridine**.^{[7][8]}

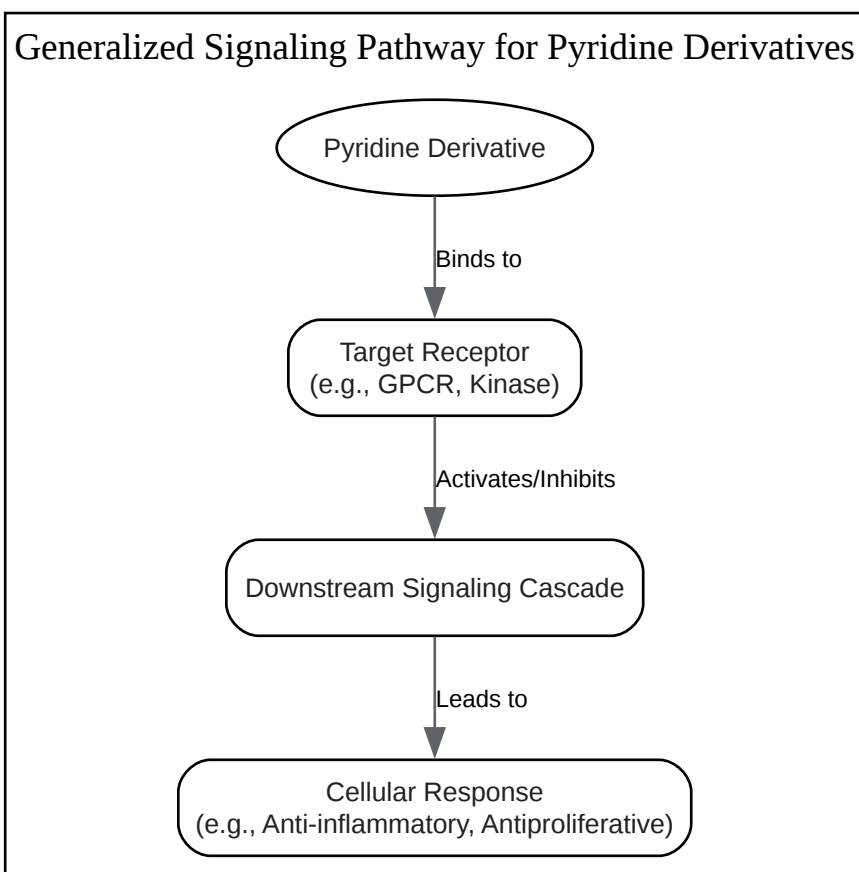
Instrumentation and Parameters (Typical):

- Instrument: Gas Chromatograph with Flame Ionization Detector (GC-FID) or Mass Spectrometer (GC-MS)
- Column: Capillary column (e.g., DB-5ms)
- Injector Temperature: 250 °C
- Oven Program: Start at 100 °C, ramp to 250 °C at 10 °C/min
- Detector Temperature: 280 °C (FID) or MS transfer line at 280 °C
- Carrier Gas: Helium or Hydrogen

Procedure:

- Prepare a stock solution of **2-Hexylpyridine** in a suitable solvent (e.g., methanol, dichloromethane).
- Create a series of calibration standards by serial dilution.
- Prepare samples by dissolving or diluting them in the same solvent.
- Inject standards and samples into the GC.
- Identify the **2-Hexylpyridine** peak by its retention time and, if using MS, its mass spectrum.
- Quantify using a calibration curve generated from the standards.





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- To cite this document: BenchChem. [Synonyms and alternative names for 2-Hexylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072077#synonyms-and-alternative-names-for-2-hexylpyridine]

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